

Application of Aluminum Sulfate Hydrate in Paper Manufacturing as a Sizing Agent

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Aluminum sulfate hydrodrate

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Aluminum sulfate, often referred to as papermaker's alum, is a critical chemical additive in the paper manufacturing industry. Its primary application is as a sizing agent, a substance that imparts water-resistant properties to paper and paperboard. This is essential for printing and writing papers to prevent ink feathering and for packaging materials to withstand humid environments. Aluminum sulfate works in conjunction with rosin, a natural resin, to create a hydrophobic surface on the cellulose fibers. The effectiveness of this sizing process is crucial for the final quality and performance of the paper product.

This document provides detailed application notes, experimental protocols, and quantitative data on the use of aluminum sulfate hydrate in paper sizing. It is intended to guide researchers and scientists in understanding the chemical mechanisms, optimizing the sizing process, and evaluating the performance of sized paper.

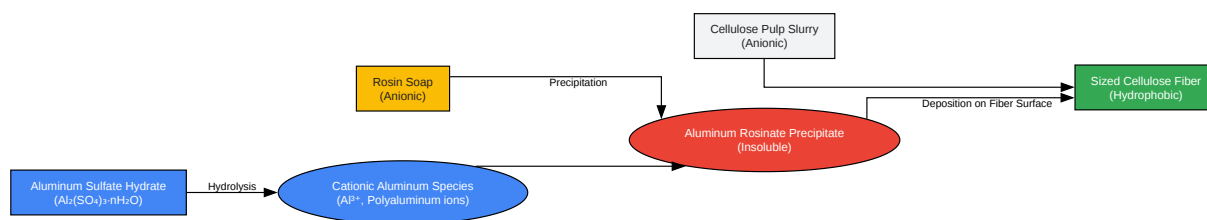
Chemical Mechanism of Sizing with Aluminum Sulfate and Rosin

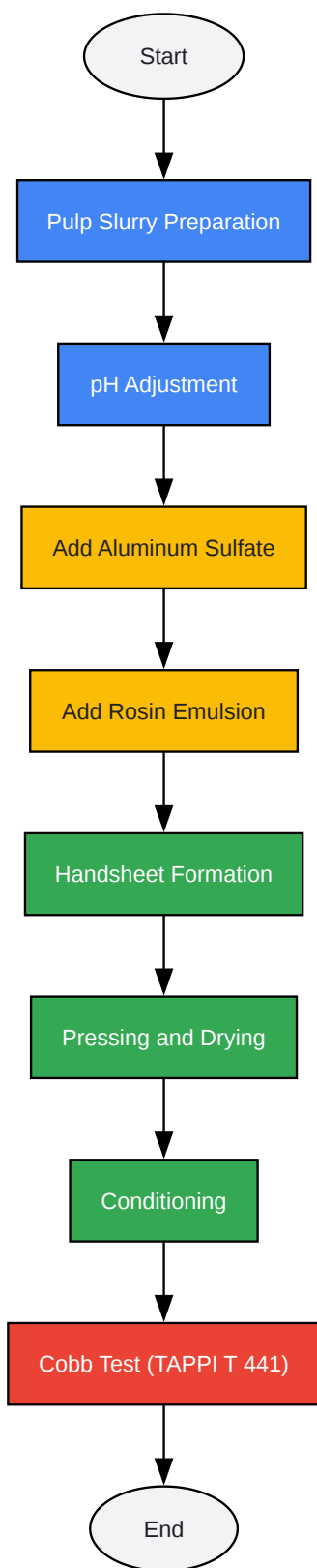
The sizing process with aluminum sulfate and rosin is a complex series of chemical reactions that occur in the wet-end of the papermaking process. The primary steps involve the interaction

of aluminum sulfate with rosin and the subsequent attachment of the resulting complex to the cellulose fibers.

When aluminum sulfate ($\text{Al}_2(\text{SO}_4)_3 \cdot n\text{H}_2\text{O}$) is added to the pulp slurry, it hydrolyzes to form various aluminum species, including positively charged aluminum ions (Al^{3+}) and polyaluminum ions. Rosin, which is typically added as a sodium salt (rosin soap), is anionic. The cationic aluminum species act as a mordant or fixative, electrostatically attracting the anionic rosin soap molecules.[1] This interaction leads to the formation of insoluble aluminum rosinate precipitates.[2] These precipitates then deposit onto the negatively charged surfaces of the cellulose fibers.

The sizing efficiency is highly dependent on the pH of the pulp slurry. The optimal pH range for rosin-alum sizing is typically acidic, between 4.5 and 5.5.[3] In this pH range, the aluminum species are in their most effective cationic forms to interact with both the rosin and the cellulose fibers.





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- To cite this document: BenchChem. [Application of Aluminum Sulfate Hydrate in Paper Manufacturing as a Sizing Agent]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1260447#application-of-aluminum-sulfate-hydrate-in-paper-manufacturing-as-a-sizing-agent]

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